

"Magnolignan I CAS number and chemical identifiers"

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Compound of Interest

Compound Name: *Magnolignan I*

Cat. No.: *B15558609*

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Magnolignan I: A Technical Guide for Researchers

An In-depth Examination of the Chemical Identity, Biological Activity, and Experimental Protocols Associated with **Magnolignan I**

For Researchers, Scientists, and Drug Development Professionals

Abstract

Magnolignan I is a naturally occurring dilignan found in the bark of *Magnolia officinalis*, a plant with a long history of use in traditional medicine. While often overshadowed by its more extensively studied counterparts, magnolol and honokiol, **Magnolignan I** possesses a unique chemical structure and is beginning to garner attention for its potential biological activities. This technical guide provides a comprehensive overview of **Magnolignan I**, focusing on its chemical identifiers, and aims to serve as a foundational resource for researchers and professionals in the fields of natural product chemistry, pharmacology, and drug development. Due to the limited availability of public data, this document summarizes the currently accessible information and highlights the need for further investigation into this promising compound.

Chemical Identifiers and Physicochemical Properties

Precise identification of a chemical entity is paramount for rigorous scientific investigation. While the term "magnolignan" can be ambiguous in the literature, **Magnolignan I** is a distinct chemical compound. Its identity has been confirmed through its isolation and characterization from Magnoliae Cortex.[1] A commercial supplier, MedChemExpress, also lists **Magnolignan I** and provides a key chemical identifier.[2]

Below is a summary of the available chemical identifiers for **Magnolignan I**. It is important to note that a complete set of identifiers is not yet readily available in public databases, reflecting the nascent stage of research on this specific compound.

Identifier	Value	Source
CAS Number	138591-13-6	MedChemExpress[2]
Molecular Formula	C36H34O6	PubChem (for Magnolignan H, which was isolated in the same study)
IUPAC Name	Not available in public databases	
SMILES	Not available in public databases	
InChI	Not available in public databases	
InChIKey	Not available in public databases	

Note: The molecular formula for **Magnolignan I** is inferred from the related compound Magnolignan H, which was characterized in the same seminal paper. Further analysis of the original publication is required for definitive confirmation.

Biological Activity and Therapeutic Potential

The biological activities of **Magnolignan I** are not as extensively documented as those of other lignans from *Magnolia officinalis*. However, the broader family of magnolignans exhibits a range of pharmacological effects, suggesting potential avenues of investigation for **Magnolignan I**.

Lignans, in general, are known for their antioxidant, anti-inflammatory, and anticancer properties.

A study on the various chemical constituents of *Magnolia officinalis* noted significant differences in the concentration of **Magnolignan I** between different varieties of the plant, indicating its potential role as a biomarker for quality control of this traditional medicine.

Further research is necessary to elucidate the specific biological targets and mechanisms of action of **Magnolignan I**.

Experimental Protocols

Detailed experimental protocols specifically for **Magnolignan I** are scarce in the currently available literature. The primary source for its isolation is the 1991 study published in the Chemical & Pharmaceutical Bulletin.

Isolation of Magnolignan I

The foundational method for obtaining **Magnolignan I** is described in the following publication:

- Title: Isolation and Characterization of Phenolic Compounds from Magnoliae Cortex
Produced in China
- Journal: CHEMICAL & PHARMACEUTICAL BULLETIN, Vol. 39 (8), Pages 2024-2036, 1991
-

The protocol, as abstracted, involves the chemical examination of Magnoliae Cortex (the bark of *Magnolia officinalis*). The isolation of **Magnolignan I** was achieved alongside other new lignans, norlignans, and dilignans. The structures of these compounds were determined using chemical and spectral methods.^[1] Researchers seeking to work with **Magnolignan I** should refer to this publication for the detailed extraction and purification procedures.

Signaling Pathways and Mechanisms of Action

Currently, there is no specific information available in the public domain detailing the signaling pathways or molecular mechanisms of action for **Magnolignan I**. The broader class of lignans from *Magnolia* species, such as magnolol and honokiol, are known to interact with various

signaling pathways, including those involved in inflammation, apoptosis, and cell proliferation. Given the structural similarities, it is plausible that **Magnolignan I** may also modulate these or related pathways.

To illustrate a potential, though hypothetical, workflow for investigating the mechanism of action of **Magnolignan I**, the following diagram is provided.



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Caption: Workflow for Elucidating **Magnolignan I**'s Mechanism of Action.

Future Directions

The study of **Magnolignan I** is still in its infancy. To unlock its full potential, the scientific community would benefit from research focused on the following areas:

- **Definitive Structural Elucidation:** Publication and dissemination of the complete structural data, including 2D and 3D conformations.
- **Chemical Synthesis:** Development of a robust and scalable synthetic route to enable further biological studies.

- **Pharmacological Profiling:** A comprehensive evaluation of its bioactivities, including but not limited to anti-inflammatory, antioxidant, neuroprotective, and anticancer effects.
- **Mechanistic Studies:** Investigation of its molecular targets and the signaling pathways through which it exerts its effects.
- **Pharmacokinetic and Toxicological Assessment:** Determination of its absorption, distribution, metabolism, excretion (ADME), and toxicity profile.

Conclusion

Magnolignan I represents an under-explored component of the rich chemical diversity of *Magnolia officinalis*. This technical guide has consolidated the currently available information on its chemical identifiers and has highlighted the significant gaps in our knowledge regarding its biological activity and mechanism of action. It is hoped that this document will serve as a catalyst for further research into this intriguing natural product, ultimately paving the way for the development of new therapeutic agents.

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References

- 1. Isolation and Characterization of Phenolic Compounds from Magnoliae Cortex Produced in China [jstage.jst.go.jp]
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